

Molecular weight and formula of Ethyl 1H-indazole-5-carboxylate

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Compound of Interest

Compound Name: *Ethyl 1H-indazole-5-carboxylate*

Cat. No.: B066153

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An In-depth Technical Guide to Ethyl 1H-indazole-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 1H-indazole-5-carboxylate is a heterocyclic organic compound belonging to the indazole class. The indazole scaffold is a prominent privileged structure in medicinal chemistry, recognized for its presence in a variety of biologically active compounds.[1][2] This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **Ethyl 1H-indazole-5-carboxylate**, tailored for professionals in research and drug development. The compound serves as a key intermediate in the synthesis of more complex molecules with potential therapeutic applications, particularly in the fields of oncology and anti-inflammatory drug discovery.[3][4]

Core Data Presentation

The fundamental physicochemical properties of **Ethyl 1H-indazole-5-carboxylate** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂
Molecular Weight	190.20 g/mol
CAS Number	192944-51-7
Appearance	White to yellow or light brown solid/powder
Melting Point	122-124 °C
Boiling Point	353.9 °C at 760 mmHg
Solubility	Soluble in organic solvents such as ethanol, methanol, and dichloromethane.

Experimental Protocols

A reliable method for the synthesis of **Ethyl 1H-indazole-5-carboxylate** involves the deacetylation of its N-acetylated precursor. The following protocol is adapted from established literature.

Synthesis of **Ethyl 1H-indazole-5-carboxylate** from Ethyl 1-acetyl-1H-indazole-5-carboxylate

- Materials:
 - Ethyl 1-acetyl-1H-indazole-5-carboxylate (starting material)
 - Concentrated Hydrochloric Acid (HCl)
 - Water (H₂O)
 - Ethanol (EtOH)
 - 25% Ammonia solution (NH₃)
 - Chloroform (CHCl₃)
 - Hexane

- Procedure:

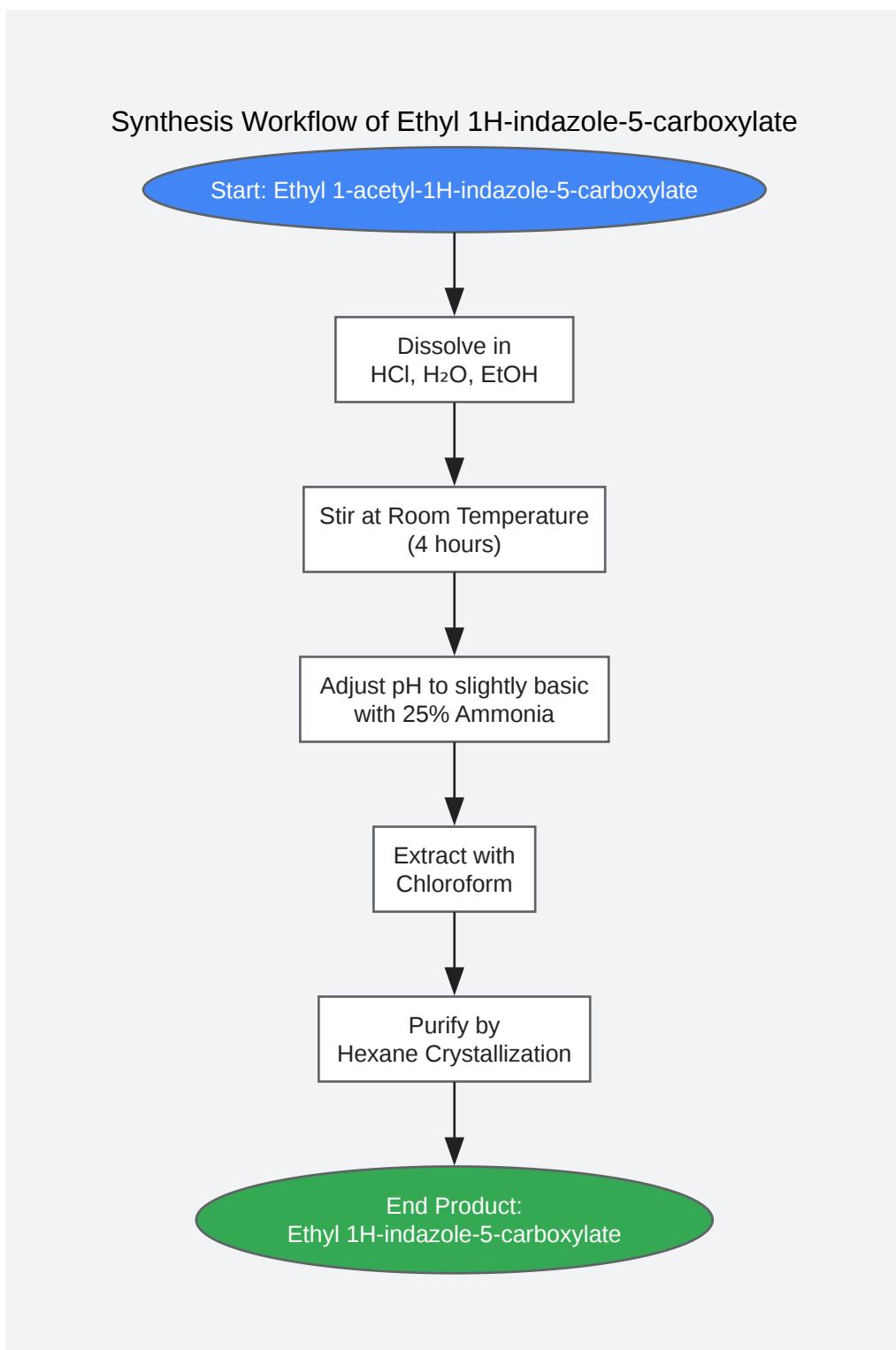
- Dissolve the starting material, Ethyl 1-acetyl-1H-indazole-5-carboxylate, in a mixed solvent system composed of 15 mL of concentrated hydrochloric acid, 15 mL of water, and 30 mL of ethanol.
- Stir the resulting solution at room temperature for 4 hours.
- Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC).
- Upon completion of the reaction, carefully adjust the pH of the mixture to a slightly basic level using a 25% ammonia solution.
- Extract the product from the aqueous mixture using chloroform.
- Combine the organic phases and purify the crude product by crystallization from hexane.
- Collect the resulting crystals by filtration and dry them thoroughly to yield Ethyl 5-indazolecarboxylate as a light brown powder.

Potential Biological Signaling Pathways

While specific studies detailing the signaling pathways directly modulated by **Ethyl 1H-indazole-5-carboxylate** are limited, the broader class of indazole derivatives has been extensively studied, revealing significant interactions with key biological targets. Indazoles are known to exhibit anti-inflammatory and anti-cancer properties by inhibiting various protein kinases and inflammatory mediators.

The anti-inflammatory effects of simple indazole derivatives have been attributed to the inhibition of cyclooxygenase-2 (COX-2) and the suppression of pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-1 beta (IL-1 β).^[5] In the context of oncology, numerous indazole-containing compounds have been developed as potent inhibitors of receptor tyrosine kinases that are crucial for tumor angiogenesis and cell proliferation, including Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) and Epidermal Growth Factor Receptor (EGFR).^{[6][7]}

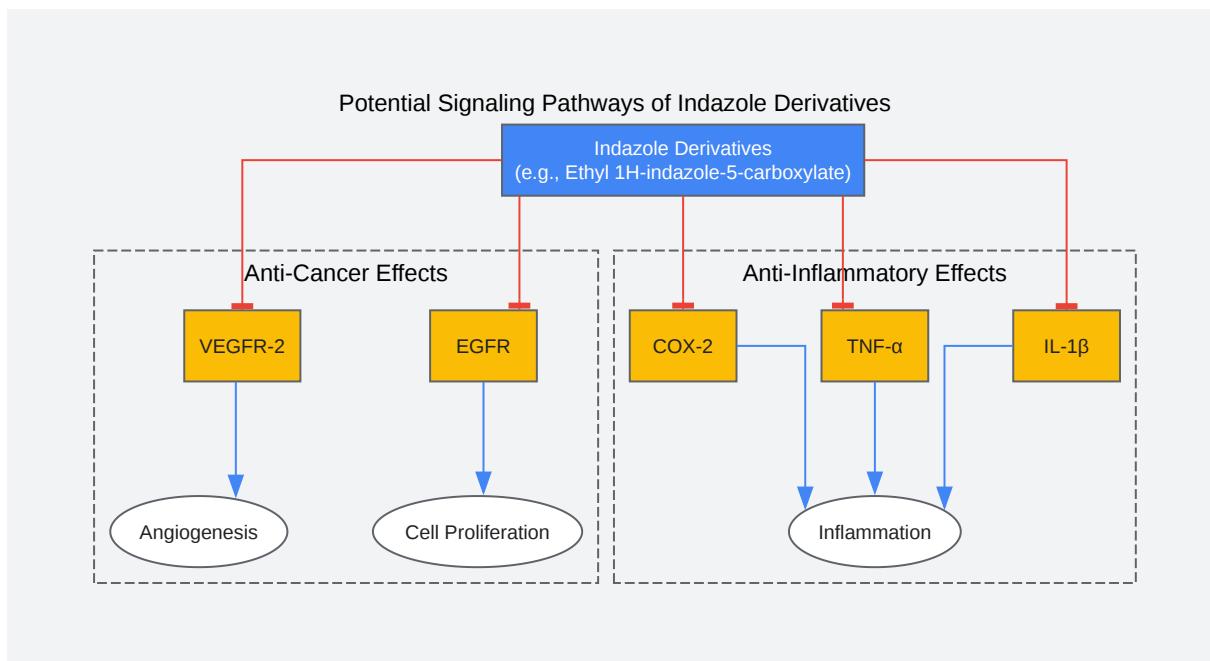
The diagram below illustrates a generalized workflow for the synthesis of **Ethyl 1H-indazole-5-carboxylate**.



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Caption: Synthesis Workflow of **Ethyl 1H-indazole-5-carboxylate**.

The following diagram illustrates the potential signaling pathways targeted by indazole derivatives, leading to their anti-inflammatory and anti-cancer effects.



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